

Ethofumesate and Groundwater Contamination: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethofumesate

Cat. No.: B166128

[Get Quote](#)

An In-depth Examination of the Physicochemical Properties, Environmental Fate, and Leaching Potential of the Herbicide **Ethofumesate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the potential for groundwater contamination by the selective herbicide **ethofumesate**. This document synthesizes key data on its physicochemical properties, environmental fate and transport, and degradation pathways. Detailed experimental methodologies from pivotal studies are presented to offer a complete picture for scientific evaluation.

Physicochemical Properties of Ethofumesate

The potential for a pesticide to contaminate groundwater is intrinsically linked to its chemical and physical properties. **Ethofumesate**, a benzofuranyl alkanesulfonate herbicide, possesses characteristics that warrant a thorough evaluation of its environmental mobility.^[1] A summary of its key physicochemical properties is presented in Table 1.

Property	Value	Reference
Molecular Formula	C13H18O5S	[2]
Molecular Weight	286.35 g/mol	[2]
Water Solubility	50 mg/L at 25°C	[3]
Vapor Pressure	4.9 x 10 ⁻⁶ mm Hg at 25°C	[2]
Log Kow (Octanol-Water Partition Coefficient)	2.7	
Henry's Law Constant	3.7 x 10 ⁻⁹ atm·m ³ /mol	
Soil Organic Carbon-Water Partitioning Coefficient (Koc)	55 - 500 cm ³ /g	

Key Takeaways:

- **Ethofumesate's** moderate water solubility and Log Kow indicate a potential for both sorption to soil organic matter and mobility in the aqueous phase.
- The range of Koc values suggests that its mobility is highly dependent on soil type, particularly the organic matter content. In soils with low organic matter, the potential for leaching is significantly higher.
- Its low vapor pressure and Henry's Law constant suggest that volatilization is not a significant dissipation pathway.

Environmental Fate and Transport

The persistence and mobility of **ethofumesate** in the environment are critical determinants of its potential to reach groundwater. These processes are governed by a combination of biotic and abiotic factors.

Abiotic Degradation

Hydrolysis: **Ethofumesate** is stable to hydrolysis at neutral and alkaline pH (pH 7 and 9). At pH 5, the hydrolysis half-life (DT50) is approximately 940 days, indicating that hydrolysis is not a

major degradation pathway under most environmental conditions.

Photodegradation: Photolysis can be a significant route of dissipation for **ethofumesate** on soil and water surfaces. The photolysis half-life in water is reported to be as short as 31 hours, while on soil surfaces it is around 165 hours. However, this process is limited to the top few millimeters of the soil and water column where sunlight can penetrate.

Biotic Degradation

Microbial metabolism is a key factor in the degradation of **ethofumesate** in soil and aquatic systems.

Aerobic Soil Metabolism: Under aerobic conditions, the half-life of **ethofumesate** in soil typically ranges from 30 to over 100 days, with some studies reporting values as high as 253 days. The degradation rate is influenced by soil type, moisture, and temperature.

Anaerobic Metabolism: **Ethofumesate** is significantly more persistent under anaerobic conditions. Laboratory studies have shown anaerobic soil metabolism half-lives to be very long, indicating limited degradation in saturated or anoxic soil zones.

Mobility and Leaching

Laboratory and field studies indicate that **ethofumesate** has a moderate to high potential for mobility in soil. Its movement is strongly influenced by soil composition, particularly organic matter and clay content, as well as by the amount and frequency of rainfall or irrigation.

Groundwater Monitoring Data:

Non-targeted monitoring studies have detected **ethofumesate** in groundwater at low concentrations. One report summarized detections with a maximum concentration of 0.028 µg/L. While these concentrations are low, they confirm that **ethofumesate** can leach to groundwater under certain field conditions. It is important to note that targeted monitoring data in areas of high use may provide a more accurate picture of potential contamination levels.

Experimental Protocols

This section details the methodologies employed in key studies to assess the degradation and mobility of **ethofumesate**.

Laboratory Soil Degradation Study

Objective: To determine the rate of **ethofumesate** degradation in different soil types under controlled laboratory conditions.

Methodology:

- **Soil Collection and Preparation:** Two distinct soil types, a medium silty loam and a heavy loamy sand, were used. The soils were air-dried and sieved.
- **Herbicide Application:** **Ethofumesate** was applied to the soil samples at a rate equivalent to 800 g/ha.
- **Incubation:** The treated soil samples were placed in growth chambers under controlled temperature and moisture conditions.
- **Sampling:** Soil samples were collected at predetermined intervals: 1 hour (initial concentration), and 1, 3, 6, 12, 21, 36, 54, 72, 90, and 120 days after treatment.
- **Extraction and Analysis:** **Ethofumesate** residues were extracted from the soil samples using an appropriate solvent. The extracts were then analyzed by high-performance liquid chromatography (HPLC) with UV detection to quantify the concentration of the parent compound.
- **Data Analysis:** The dissipation time for 50% of the initial residue (DT50) was calculated from the degradation curve.

Soil Column Leaching Study

Objective: To evaluate the mobility and leaching potential of **ethofumesate** through a soil profile.

Methodology:

- **Column Preparation:** Glass columns (e.g., 30 cm in length) are packed with sieved soil to a uniform bulk density.

- **Soil Saturation:** The soil columns are saturated with a solution of 0.01 M calcium chloride to establish a stable soil structure and mimic soil solution ionic strength.
- **Herbicide Application:** A known amount of radiolabeled (e.g., ^{14}C) **ethofumesate** is applied to the surface of the soil column.
- **Simulated Rainfall:** The columns are subjected to a simulated rainfall event over a period of time (e.g., 48 hours) using the 0.01 M calcium chloride solution.
- **Leachate Collection:** The effluent (leachate) from the bottom of the columns is collected at regular intervals.
- **Soil Sectioning and Analysis:** After the leaching period, the soil columns are sectioned into segments (e.g., every 5 cm). Both the leachate fractions and the soil segments are analyzed for the parent **ethofumesate** and its degradation products using techniques like liquid scintillation counting and chromatographic methods.

Analytical Method for Ethofumesate and Metabolites in Water

Objective: To develop and validate a sensitive method for the simultaneous determination of **ethofumesate** and its metabolites in water samples.

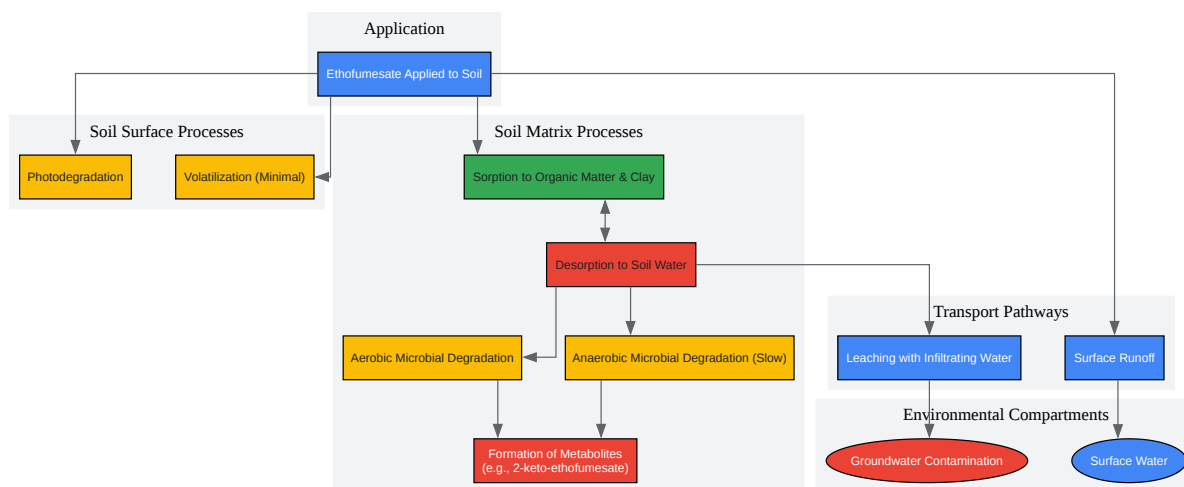
Methodology:

- **Sample Preparation:** Water samples are collected and filtered.
- **Solid-Phase Extraction (SPE):** The water sample is passed through an SPE cartridge to extract and concentrate the analytes of interest.
- **Elution:** The analytes are eluted from the SPE cartridge with a suitable organic solvent.
- **Analysis by Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS):** The concentrated extract is injected into a GC-MS/MS system for separation and detection. The use of tandem mass spectrometry provides high selectivity and sensitivity for the quantification of **ethofumesate** and its metabolites, such as 2-keto-**ethofumesate**.

- Method Validation: The method is validated for parameters including linearity, accuracy, precision, limit of detection (LOD), and limit of quantification (LOQ) according to established guidelines.

Signaling Pathways and Logical Relationships

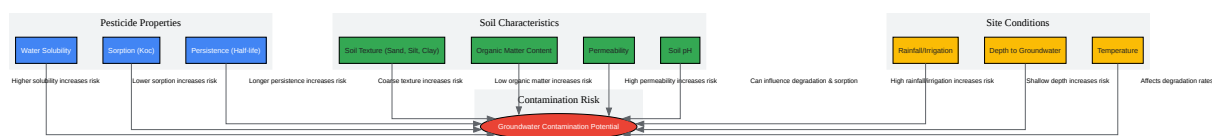
The environmental fate of **ethofumesate** and its potential for groundwater contamination can be visualized through a series of interconnected processes and influencing factors.



[Click to download full resolution via product page](#)

Caption: Environmental fate and transport pathways of **ethofumesate**.

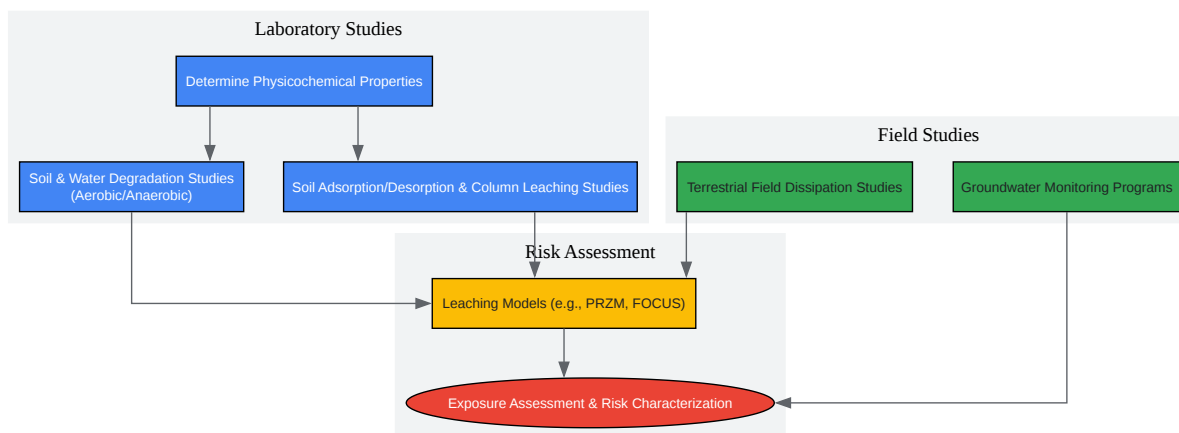
The following diagram illustrates the key factors that influence the potential for a pesticide like **ethofumesate** to contaminate groundwater.



[Click to download full resolution via product page](#)

Caption: Factors influencing pesticide groundwater contamination potential.

Finally, a generalized workflow for assessing the groundwater contamination potential of a pesticide is presented below.



[Click to download full resolution via product page](#)

Caption: Workflow for assessing pesticide groundwater contamination risk.

Conclusion

Ethofumesate exhibits physicochemical properties and environmental fate characteristics that indicate a potential for groundwater contamination, particularly in vulnerable settings such as sandy soils with low organic matter and areas with high rainfall or irrigation and shallow water tables. While its degradation can occur under aerobic conditions, its persistence increases in anaerobic environments. The detection of **ethofumesate** in groundwater monitoring, albeit at low concentrations, underscores the importance of considering its leaching potential in risk assessments and management practices. Further targeted monitoring in high-use areas would provide a more robust understanding of the extent of its occurrence in groundwater resources.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. downloads.regulations.gov [downloads.regulations.gov]
- 2. Ethofumesate | C13H18O5S | CID 33360 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Ethofumesate (Ref: AE B049913) [sitem.herts.ac.uk]
- To cite this document: BenchChem. [Ethofumesate and Groundwater Contamination: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b166128#ethofumesate-potential-for-groundwater-contamination>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

